

# What is Nitrofurazone-13C,15N2 and its chemical structure

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## Compound of Interest

Compound Name: Nitrofurazone-13C,15N2

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## An In-depth Technical Guide to Nitrofurazone-13C,15N2

This technical guide provides a comprehensive overview of **Nitrofurazone-13C,15N2**, a stable isotope-labeled derivative of the antimicrobial agent Nitrofurazone. Designed for researchers, scientists, and drug development professionals, this document details its chemical properties, applications, and the analytical methodologies in which it plays a crucial role.

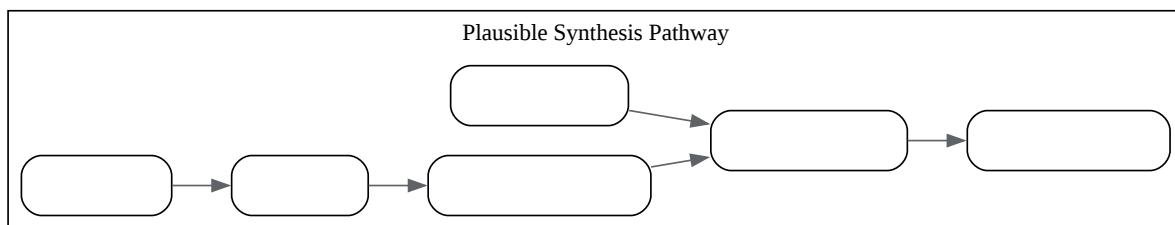
## Introduction

**Nitrofurazone-13C,15N2** is the isotopically labeled analog of Nitrofurazone, a synthetic nitrofuran antibacterial agent.<sup>[1][2][3]</sup> It is primarily utilized as an internal standard in quantitative analytical methods, such as ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS), for the detection of Nitrofurazone residues in various matrices.<sup>[4]</sup> The incorporation of stable isotopes, specifically one Carbon-13 (<sup>13</sup>C) and two Nitrogen-15 (<sup>15</sup>N) atoms, provides a distinct mass shift, enabling precise and accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.<sup>[5]</sup>

## Chemical Structure and Properties

The chemical structure of **Nitrofurazone-13C,15N2** is identical to that of Nitrofurazone, with the exception of the isotopic labeling in the semicarbazone moiety.

Chemical Structure:



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- To cite this document: BenchChem. [What is Nitrofurazone-13C,15N2 and its chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b565174#what-is-nitrofurazone-13c-15n2-and-its-chemical-structure>

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